

Crocin III as an Analytical Standard: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Crocin III (Standard)

Cat. No.: B1250152

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Abstract

This technical guide provides an in-depth overview of Crocin III for its use as an analytical standard. It is intended for researchers, scientists, and professionals in drug development and quality control. This document covers the essential physicochemical properties, detailed analytical methodologies, stability considerations, and handling procedures for Crocin III. Quantitative data is presented in structured tables for clarity, and key experimental protocols are provided. Additionally, workflows and molecular processes are visualized using diagrams to facilitate a comprehensive understanding of its application as a reference standard.

Introduction

Crocin III is a key member of the crocins, a group of water-soluble carotenoid glycosides responsible for the characteristic color of saffron (*Crocus sativus* L.) and gardenia (*Gardenia jasminoides*).^{[1][2][3]} Chemically, Crocin III is a diester formed from the dicarboxylic acid crocetin and two β -D-glucose units.^[1] Its molecular formula is $C_{32}H_{44}O_{14}$.^{[1][3][4]}

As a primary bioactive constituent, Crocin III is a critical marker for the quality and authenticity of saffron and related natural products.^[1] Its use as an analytical standard is essential for the quantitative analysis in various applications, including the quality control of herbal medicines, standardization of food colorants, and in pharmacological research to investigate its anti-inflammatory and anti-cancer properties.^{[2][3][5]} This guide outlines the technical details required for its precise and accurate use in a laboratory setting.

Physicochemical Properties

The fundamental properties of Crocin III are crucial for its proper handling, storage, and use as an analytical standard. These properties are summarized in the table below.

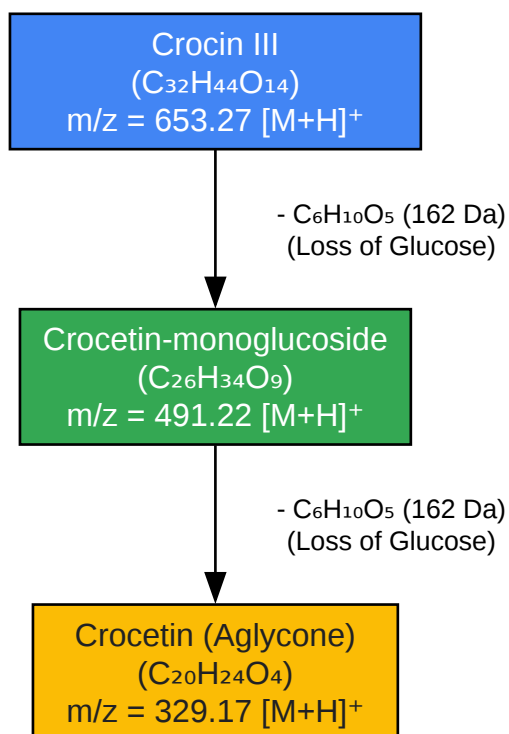
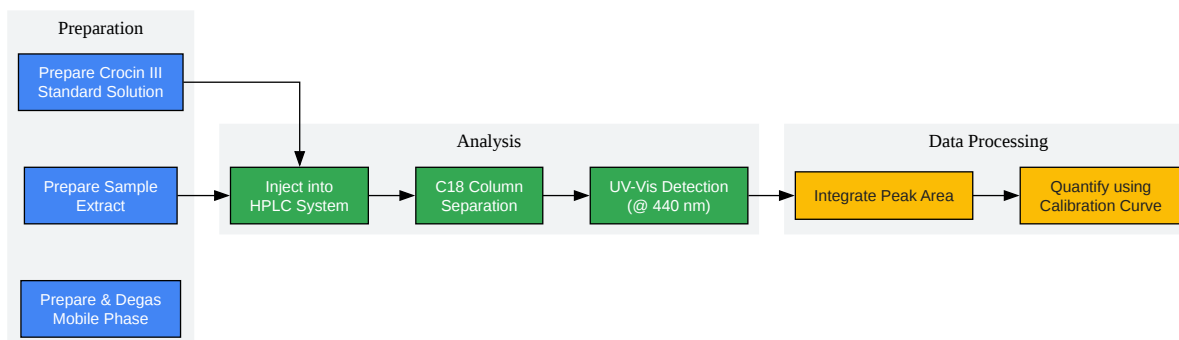
Property	Value	References
Molecular Formula	C ₃₂ H ₄₄ O ₁₄	[1][3][4]
Molecular Weight	652.68 g/mol	[3][4][5]
CAS Number	55750-85-1	[3][4]
Appearance	Solid	[3][4]
Source	Stigmas of Crocus sativus L.	[2][3][6]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.	[6]
Storage Conditions	4°C, protect from light, keep dry and sealed.	[4]

Analytical Methodologies

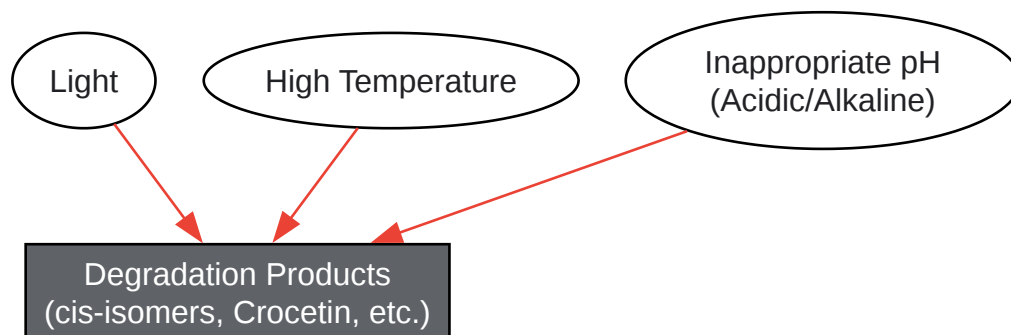
The quantification and identification of Crocin III require precise analytical techniques. High-Performance Liquid Chromatography (HPLC) is the most common method for quantification, while Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) are used for structural confirmation.

High-Performance Liquid Chromatography (HPLC)

HPLC, particularly using a reverse-phase (C18) column, is the standard for separating and quantifying crocins.[7][8] Detection is typically performed using a UV-Vis detector at the maximum absorbance wavelength for crocins, which is approximately 440 nm.[9][10][11][12]



Crocin III (trans-isomer)



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